

A Technical Guide to the Biosynthesis of N-Acetylneuraminic Acid-13C-1

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Compound of Interest

Compound Name: *N-Acetylneuraminic acid-13C-1*

Cat. No.: *B12398259*

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This technical guide provides an in-depth overview of the core biosynthetic pathways for **N-Acetylneuraminic acid-13C-1** (NeuAc-13C-1), a critical isotopically labeled monosaccharide with significant applications in biomedical research and drug development. This document details both enzymatic and whole-cell metabolic engineering approaches for its synthesis, presenting quantitative data, detailed experimental protocols, and visual diagrams of the key pathways and workflows.

Introduction to N-Acetylneuraminic Acid (NeuAc)

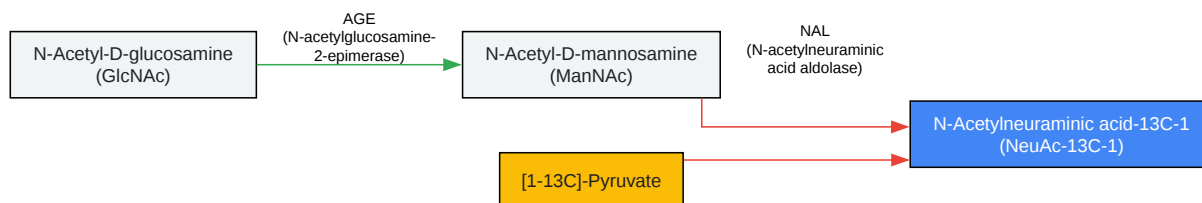
N-Acetylneuraminic acid, the most common form of sialic acid, is a nine-carbon sugar that typically occupies the terminal position of glycan chains on glycoproteins and glycolipids.[1] These terminal sialic acid residues are pivotal in a multitude of biological recognition events.[2] The availability of isotopically labeled NeuAc, such as NeuAc-13C-1, is crucial for nuclear magnetic resonance (NMR) spectroscopy studies to elucidate the structure, conformation, and interactions of sialylated glycans.[3][4]

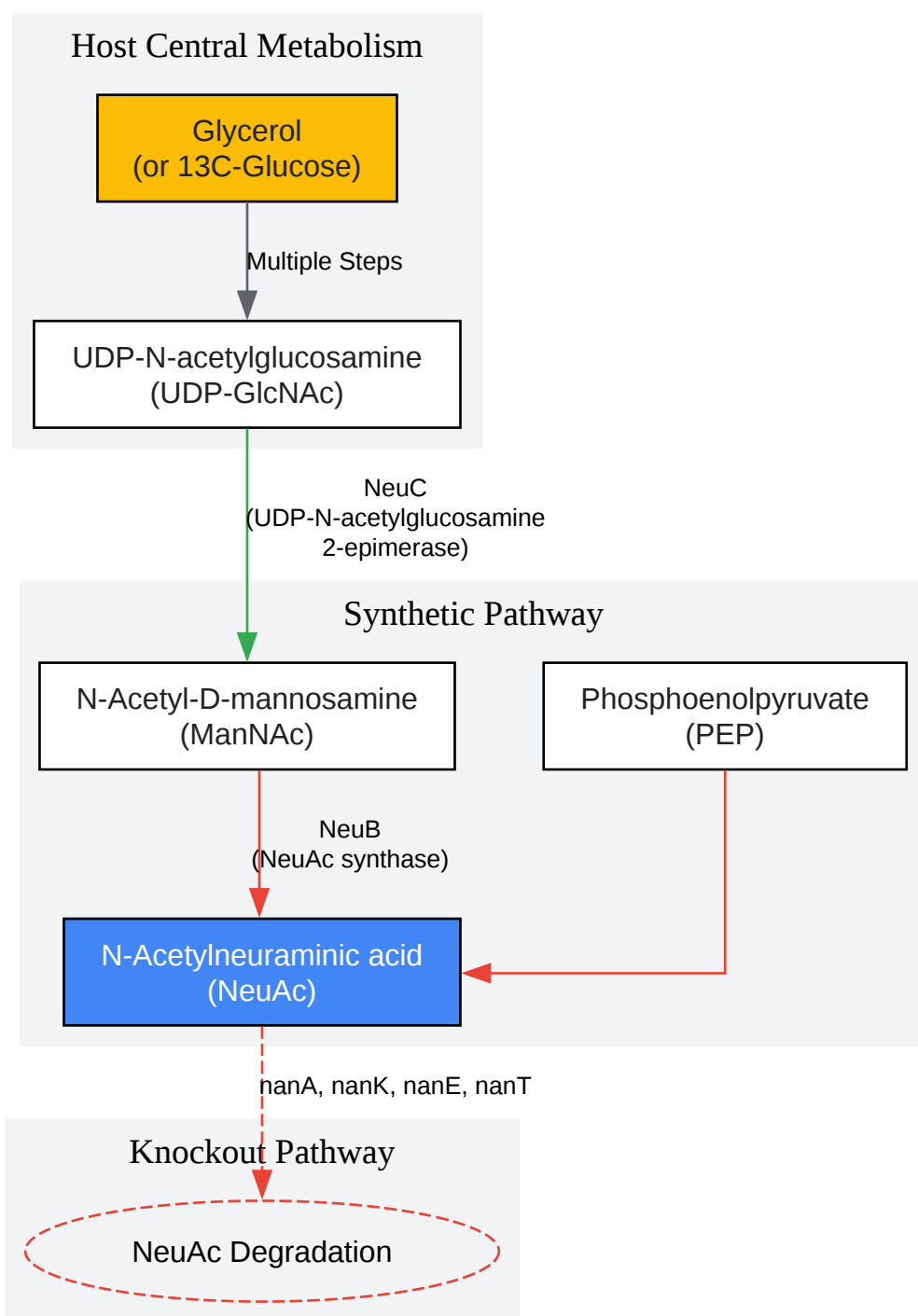
Enzymatic Synthesis of N-Acetylneuraminic Acid-13C-1

The enzymatic synthesis of NeuAc-13C-1 offers a highly specific and controlled method for its production. This approach typically involves a one-pot, two-enzyme cascade reaction.

Core Biosynthesis Pathway

The enzymatic synthesis of NeuAc initiates with the epimerization of N-acetyl-D-glucosamine (GlcNAc) to N-acetyl-D-mannosamine (ManNAc), catalyzed by N-acetylglucosamine-2-epimerase (AGE). Subsequently, N-acetylneuraminic acid aldolase (NAL) catalyzes the condensation of ManNAc with pyruvate to form NeuAc.^{[1][5]} To produce NeuAc labeled at the C1 position, [1-¹³C]-pyruvate is utilized as the substrate.





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